

4,4'-Oxydibenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4,4'-Oxydibenzoic acid

Cat. No.: B1199100

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CAS Number: 2215-89-6

This technical guide provides an in-depth overview of **4,4'-Oxydibenzoic acid**, a versatile aromatic dicarboxylic acid. The information is tailored for researchers, scientists, and drug development professionals, covering its chemical and physical properties, synthesis, purification, analytical methods, and potential applications.

Core Properties

4,4'-Oxydibenzoic acid, also known as 4,4'-dicarboxydiphenyl ether, is a stable organic compound with the molecular formula C₁₄H₁₀O₅.^{[1][2]} Its structure features two benzoic acid groups linked by an ether bridge, which imparts significant thermal stability.^{[2][3]} This compound typically appears as a white to almost white powder or crystalline solid.^{[1][2]}

Physicochemical and Spectral Data

A summary of the key quantitative data for **4,4'-Oxydibenzoic acid** is presented in the tables below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	258.23 g/mol	[1]
Melting Point	329 °C	[1]
Boiling Point	256-259 °C	[1]
Density (Predicted)	1.395 ± 0.06 g/cm³	[1]
pKa (Predicted)	3.94 ± 0.10	[1]
Water Solubility	Insoluble	[1]

Spectroscopic Data	Description	Reference
¹ H NMR	Spectrum available	[4]
¹³ C NMR	Spectrum available for diphenyl ester derivative	[5]
FT-IR	Spectrum available for diphenyl ester derivative	[6]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **4,4'-Oxydibenzoic acid** are provided below.

Synthesis of 4,4'-Oxydibenzoic Acid

A common method for the synthesis of **4,4'-Oxydibenzoic acid** involves the condensation reaction of 4-chlorobenzoic acid and 4-hydroxybenzoic acid.[\[7\]](#) The following protocol is based on a patented method:[\[3\]](#)

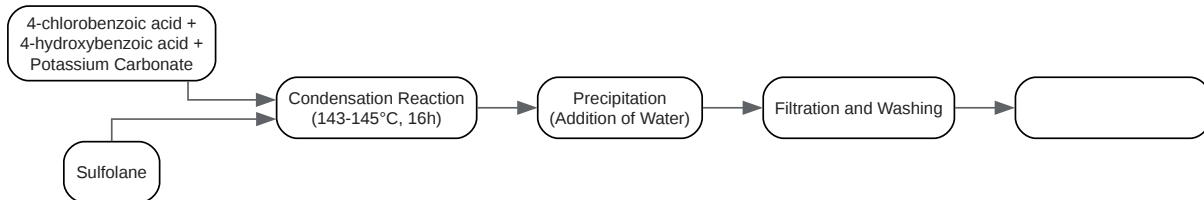
Materials:

- 4-chlorobenzoic acid
- 4-hydroxybenzoic acid

- Potassium carbonate (or other suitable base as an acid-binding agent)
- Sulfolane (or other polar high-boiling point solvent)
- Water
- 500 ml four-neck flask equipped with a stirrer, thermometer, and condenser

Procedure:

- To a 500 ml four-neck flask, add 120g of sulfolane.
- While stirring, add 31.3g of 4-chlorobenzoic acid and 29.0g of 4-hydroxybenzoic acid.
- Add 15.2g of potassium carbonate to the mixture.
- Heat the reaction mixture to 143-145°C and maintain this temperature for 16 hours, with continuous stirring.
- Monitor the reaction progress by analyzing samples for the content of 4-chlorobenzoic acid (e.g., by GC). The reaction is considered complete when the content of 4-chlorobenzoic acid is less than 0.5%.
- Once the reaction is complete, cool the mixture to below 100°C.
- Slowly add 250 ml of water dropwise to the flask. A large amount of solid product will precipitate.
- After the water addition is complete, stir the mixture at 40-50°C for one hour.
- Filter the precipitate and wash the filter cake with 100 ml of water (at approximately 40°C).
- Dry the collected solid to obtain **4,4'-Oxydibenzoic acid**.



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Synthesis Workflow for **4,4'-Oxydibenzoic Acid**

Purification by Recrystallization

While a specific protocol for **4,4'-Oxydibenzoic acid** is not readily available, a general procedure for recrystallizing aromatic carboxylic acids can be adapted.[\[8\]](#)[\[9\]](#)

Materials:

- Crude **4,4'-Oxydibenzoic acid**
- Suitable solvent (e.g., a high-boiling point solvent in which the acid has high solubility at high temperatures and low solubility at low temperatures)
- Erlenmeyer flasks
- Heating source (e.g., hot plate)
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Place the crude **4,4'-Oxydibenzoic acid** in an Erlenmeyer flask.
- Add a minimum amount of the chosen hot solvent to dissolve the solid completely.
- If colored impurities are present, they can be removed by adding a small amount of activated charcoal and performing a hot filtration.

- Allow the hot, saturated solution to cool slowly to room temperature to allow for the formation of large crystals.
- Further cooling in an ice bath can maximize the yield of the purified product.
- Collect the crystals by vacuum filtration, washing them with a small amount of cold solvent.
- Dry the purified crystals.

Analysis by High-Performance Liquid Chromatography (HPLC)

An HPLC method can be developed for the analysis of **4,4'-Oxydibenzoic acid** based on methods used for similar aromatic acids.[\[10\]](#)[\[11\]](#)

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column

Mobile Phase (Isocratic):

- A mixture of acetonitrile, water, and an acidifier like phosphoric acid or formic acid (for MS compatibility). The exact ratio should be optimized for best separation.

Procedure:

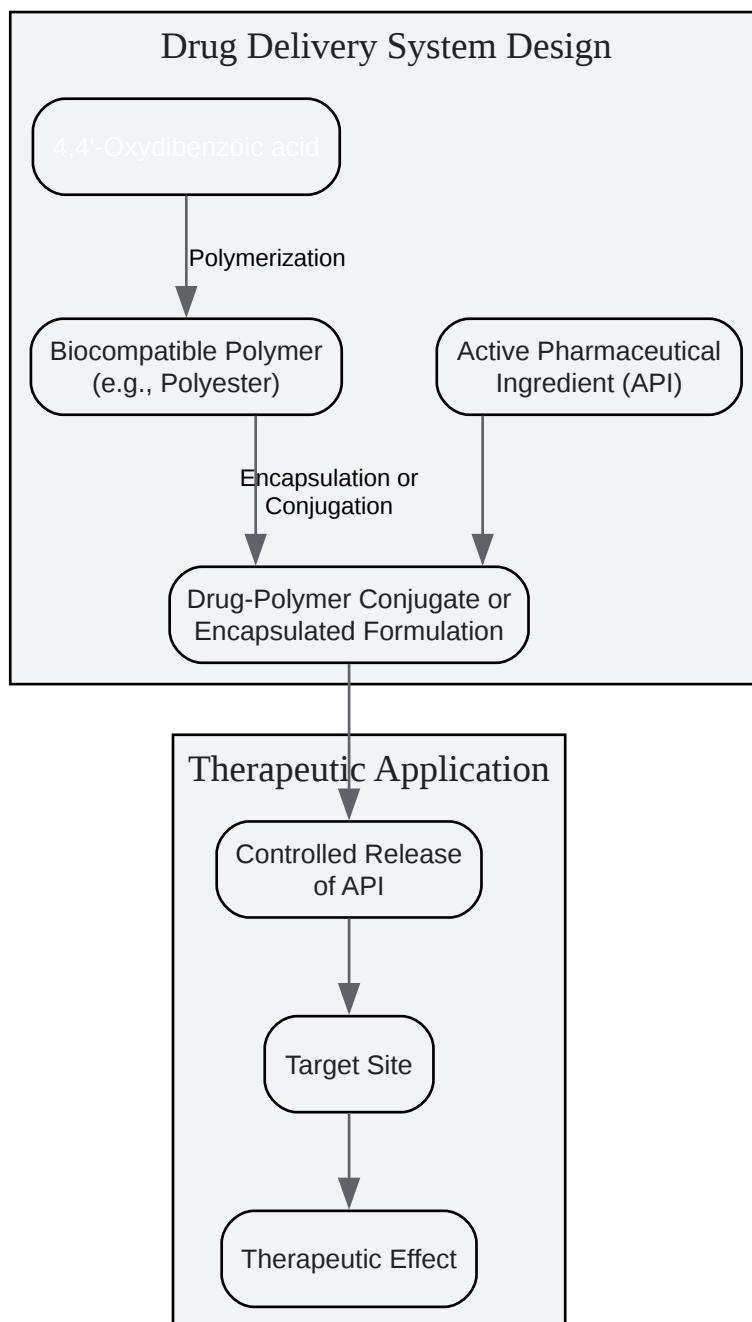
- Prepare a standard solution of **4,4'-Oxydibenzoic acid** of known concentration in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water).
- Prepare the sample solution by dissolving the synthesized product in the mobile phase.
- Set the flow rate (e.g., 1.0 mL/min) and the detection wavelength (e.g., 230 nm).
- Inject the standard and sample solutions into the HPLC system.

- The purity of the sample can be determined by comparing the peak area of the analyte with that of the standard. The retention time will be characteristic of the compound under the given conditions.

Biological Activity and Applications in Drug Development

Currently, there is limited direct evidence in the scientific literature detailing specific biological activities or signaling pathways of **4,4'-Oxydibenzoic acid** itself. Its primary applications are in the field of polymer chemistry, where it serves as a monomer for high-performance polymers like polyesters and polyamides due to its rigidity and thermal stability.[\[2\]](#)[\[12\]](#)

However, its properties make it a compound of interest for pharmaceutical applications, particularly in drug delivery systems.[\[1\]](#) Researchers are exploring its use as a component in biocompatible polymers for controlled drug release.[\[2\]](#) Its dicarboxylic acid functionality allows for the potential formation of polyesters or polyamides that can encapsulate or be conjugated with active pharmaceutical ingredients (APIs). The ether linkage in its backbone can offer a degree of flexibility and biodegradability, which are desirable characteristics for drug delivery vehicles.



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